

Spectroscopic Data of Methyl Chlorate: A Theoretical Perspective

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methyl chlorate*

CAS No.: *91589-75-2*

Cat. No.: *B14362130*

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the available spectroscopic data for **methyl chlorate** (CH_3ClO_3), specifically focusing on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). It is crucial to establish at the outset that **methyl chlorate** is currently considered a hypothetical compound.^[1] Extensive efforts to synthesize this molecule have been unsuccessful to date, and as a result, no empirical spectroscopic data has been published.^[1]

The absence of a stable, isolable sample of **methyl chlorate** means that all discussions of its spectroscopic properties are based on theoretical calculations rather than experimental observation. This guide will summarize the current scientific understanding of this molecule and clarify the distinction between **methyl chlorate** and similarly named, but chemically distinct, compounds for which experimental data is available.

The Hypothetical Nature of Methyl Chlorate

Methyl chlorate, the methyl ester of chloric acid, remains an elusive target for synthetic chemists.^[1] While its chemical formula and structure can be readily drawn, the compound has not been successfully prepared and isolated. Consequently, there are no experimental NMR, IR, or mass spectra to report. Any representation of its spectroscopic characteristics would be purely computational and predictive in nature.

Distinguishing Methyl Chlorate from Similar Compounds

In the course of searching for data on **methyl chlorate**, information on several other compounds with similar names is often encountered. It is essential to differentiate **methyl chlorate** from these molecules to avoid confusion. The most common of these are:

- Methyl Chloroformate ($\text{CH}_3\text{O}(\text{CO})\text{Cl}$): A stable, commercially available compound.
- Methyl Chloroacetate ($\text{CH}_2\text{ClCO}_2\text{CH}_3$): Another stable and well-characterized chemical.
- Methyl Chloride (CH_3Cl): A gaseous compound, also known as chloromethane.

Spectroscopic data for these related but distinct compounds are readily available and are summarized below for comparative purposes.

Spectroscopic Data of Related Compounds

The following tables present a summary of the available, experimentally determined spectroscopic data for methyl chloroformate, methyl chloroacetate, and methyl chloride. This information is provided to aid researchers in distinguishing these compounds from the hypothetical **methyl chlorate**.

Nuclear Magnetic Resonance (NMR) Data

Compound	Nucleus	Solvent	Chemical Shift (ppm)
Methyl Chloroformate	^1H	-	~3.9
Methyl Chloroacetate	^1H	CDCl_3	3.802, 4.083 ^[2]
Methyl Chloride	^{13}C	CDCl_3	~25.1

Note: Specific chemical shifts can vary depending on the solvent and other experimental conditions.

Infrared (IR) Spectroscopy Data

Compound	Key Vibrational Frequencies (cm ⁻¹)
Methyl Chloroformate	Strong C=O stretch (~1780 cm ⁻¹)
Methyl Chloroacetate	Strong C=O stretch (~1770 cm ⁻¹)
Methyl Chloride	C-H stretch (~2950-3050 cm ⁻¹), C-Cl stretch (~732 cm ⁻¹)

Note: IR spectra show multiple bands; the values listed represent prominent characteristic absorptions.

Mass Spectrometry (MS) Data

Compound	Molecular Ion (m/z)	Key Fragmentation Peaks (m/z)
Methyl Chloroformate	94, 96 (isotope pattern)	59 (loss of Cl), 63 (rearrangement)
Methyl Chloroacetate	108, 110 (isotope pattern)	77 (loss of OCH ₃), 49 (CH ₂ Cl)
Methyl Chloride	50, 52 (isotope pattern)	50 (M ⁺), 35/37 (Cl ⁺)

Note: The presence of chlorine results in a characteristic M+2 isotope peak with an intensity of approximately one-third of the molecular ion peak.

Experimental Protocols

As **methyl chlorate** has not been synthesized, no experimental protocols for obtaining its spectroscopic data exist. The methodologies for obtaining the data for the related compounds listed above are standard analytical procedures.

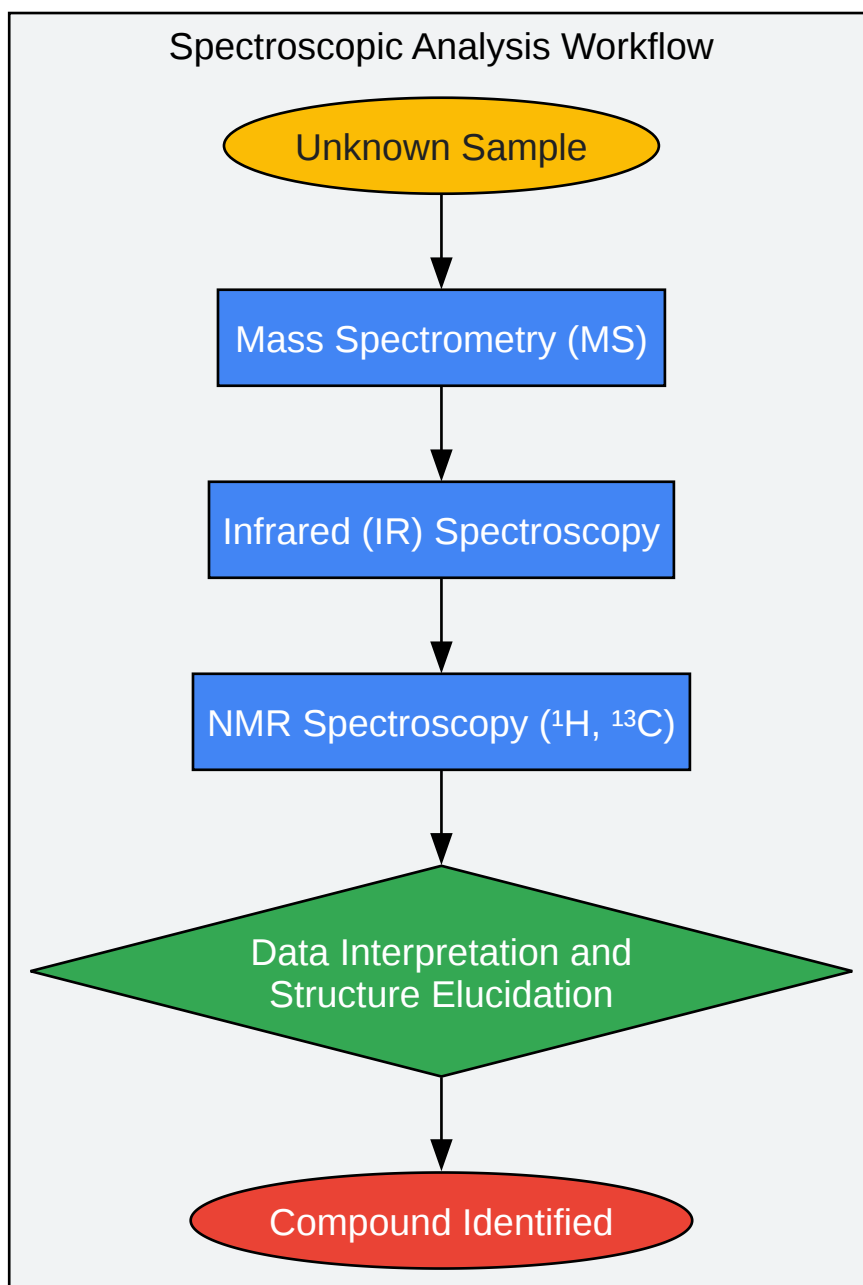
- NMR Spectroscopy: Samples are typically dissolved in a deuterated solvent (e.g., CDCl₃) and analyzed using a spectrometer operating at a specific frequency (e.g., 300 MHz for ¹H)

NMR). Chemical shifts are reported relative to a reference standard, commonly tetramethylsilane (TMS).

- IR Spectroscopy: Spectra can be obtained from neat liquid samples (between salt plates), as a solution in a suitable solvent, or for gaseous samples in a gas cell. Fourier-transform infrared (FTIR) spectrometers are now standard for these measurements.
- Mass Spectrometry: A variety of ionization techniques can be employed, with electron ionization (EI) being common for creating the fragment patterns reported here. The resulting ions are separated by their mass-to-charge ratio.

Logical Workflow for Compound Identification

The process of identifying an unknown compound suspected to be **methyl chlorate** or a related substance would follow a logical progression of spectroscopic analysis. This workflow is depicted in the diagram below.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for compound identification using spectroscopic techniques.

Conclusion

In summary, there is no experimental spectroscopic data (NMR, IR, MS) available for **methyl chlorate** because the compound has not yet been successfully synthesized. The information presented in this guide serves to clarify the hypothetical nature of **methyl chlorate** and to

provide a reference for the spectroscopic data of similarly named, but chemically distinct, compounds. Researchers and scientists are advised to be precise in their nomenclature to avoid ambiguity and to rely on theoretical calculations for any predictive work on the properties of **methyl chlorate** until such time as a viable synthetic route is developed.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Methyl chlorate - Wikipedia \[en.wikipedia.org\]](#)
- [2. Methyl chloroacetate\(96-34-4\) 1H NMR spectrum \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [Spectroscopic Data of Methyl Chlorate: A Theoretical Perspective]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14362130/docs#spectroscopic-data-of-methyl-chlorate-a-theoretical-perspective\]](https://www.benchchem.com/product/b14362130/docs#spectroscopic-data-of-methyl-chlorate-a-theoretical-perspective)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)